

# Application Notes and Protocols for Labeling Peptides with Atto 590 NHS Ester

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## Compound of Interest

Compound Name: Atto 590 NHS ester

Cat. No.: B1515295

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## Introduction

Atto 590 is a fluorescent label belonging to the rhodamine dye family, characterized by its strong absorption, high fluorescence quantum yield, and excellent photostability.<sup>[1][2][3]</sup> These properties make it an ideal candidate for various life science applications, including the labeling of peptides and proteins for use in fluorescence microscopy, single-molecule detection, and flow cytometry.<sup>[1][4]</sup> The N-hydroxysuccinimide (NHS) ester of Atto 590 is a widely used derivative that efficiently reacts with primary amines, such as the N-terminus of a peptide or the side chain of a lysine residue, to form a stable amide bond. This document provides a detailed protocol for the conjugation of **Atto 590 NHS ester** to peptides, along with key technical data and workflow diagrams.

## Quantitative Data Summary

The following table summarizes the key quantitative data for Atto 590 and its NHS ester derivative.

Parameter	Value	Reference
Molecular Weight (MW)	788.24 g/mol	
Excitation Maximum ( $\lambda_{abs}$ )	593 nm	
Emission Maximum ( $\lambda_{fl}$ )	622 nm	
Molar Extinction Coefficient ( $\epsilon_{max}$ )	$1.2 \times 10^5 \text{ M}^{-1} \text{ cm}^{-1}$	
Fluorescence Quantum Yield ( $\eta_{fl}$ )	80%	
Fluorescence Lifetime ( $\tau_{fl}$ )	3.7 ns	
Correction Factor (CF280)	0.43	
Optimal pH for Labeling	8.0 - 9.0	
Recommended Storage	-20°C, protected from light and moisture	

## Experimental Protocols

This section details the materials, reagents, and step-by-step methodology for conjugating **Atto 590 NHS ester** to a peptide.

## Materials and Reagents

- Peptide with a primary amine group (N-terminus or lysine residue)
- Atto 590 NHS ester**
- Amine-free, anhydrous Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)
- Reaction Buffer: 0.1 M sodium bicarbonate buffer, pH 8.3-8.5
- Purification column: Sephadex G-25 or equivalent gel filtration column or Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) system.

- Phosphate-Buffered Saline (PBS), pH 7.4

## Step-by-Step Protocol

### 1. Preparation of Reagents:

- Peptide Solution: Dissolve the peptide in the reaction buffer to a final concentration of 1-10 mg/mL. Ensure the peptide solution is free from any amine-containing substances like Tris or glycine. If the peptide is in a buffer containing amines, it should be dialyzed against PBS.
- **Atto 590 NHS Ester** Stock Solution: Immediately before use, dissolve the **Atto 590 NHS ester** in amine-free, anhydrous DMF or DMSO to a concentration of 1-10 mg/mL. This solution is sensitive to moisture and should be prepared fresh.

### 2. Labeling Reaction:

- Molar Ratio Calculation: The optimal molar ratio of dye to peptide can vary. A starting point is a 2 to 10-fold molar excess of the **Atto 590 NHS ester** to the peptide.
- Reaction Incubation: Add the calculated volume of the **Atto 590 NHS ester** stock solution to the peptide solution. Gently mix and incubate the reaction at room temperature for 1 to 4 hours, protected from light. For Atto 590 NHS, a longer incubation time of up to 18 hours at room temperature may be required for the reaction to be completed.

### 3. Purification of the Labeled Peptide:

- Gel Filtration: Separate the labeled peptide from the unreacted dye and hydrolysis byproducts using a gel filtration column (e.g., Sephadex G-25) pre-equilibrated with PBS. The first colored fraction to elute will be the Atto 590-labeled peptide.
- RP-HPLC: For higher purity, RP-HPLC is a suitable method. Use a C18 column with a gradient of water (with 0.1% TFA) and acetonitrile (with 0.1% TFA).

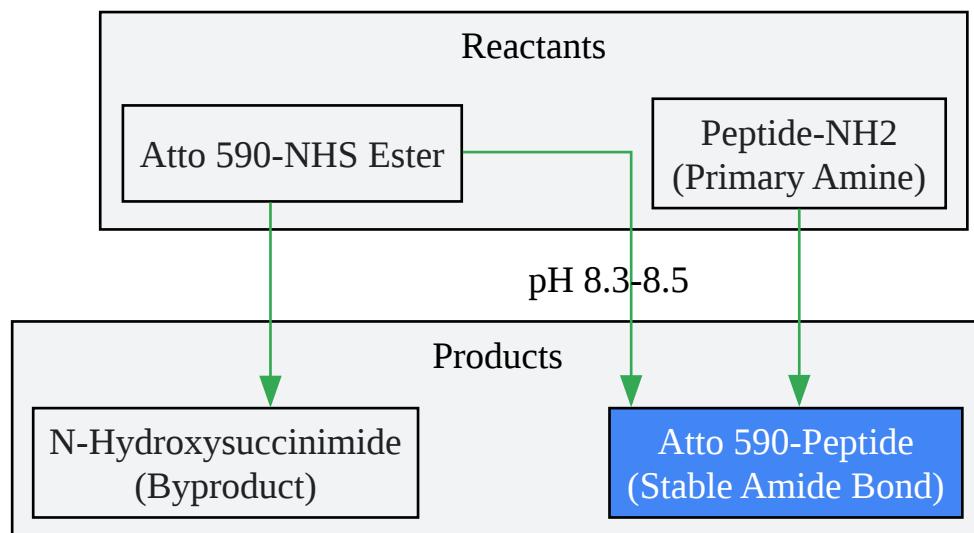
### 4. Characterization and Storage:

- Concentration and Degree of Labeling (DOL): The concentration of the labeled peptide and the DOL can be determined spectrophotometrically.

- Storage: Store the purified, labeled peptide at -20°C or -80°C, protected from light.

## Visualizations

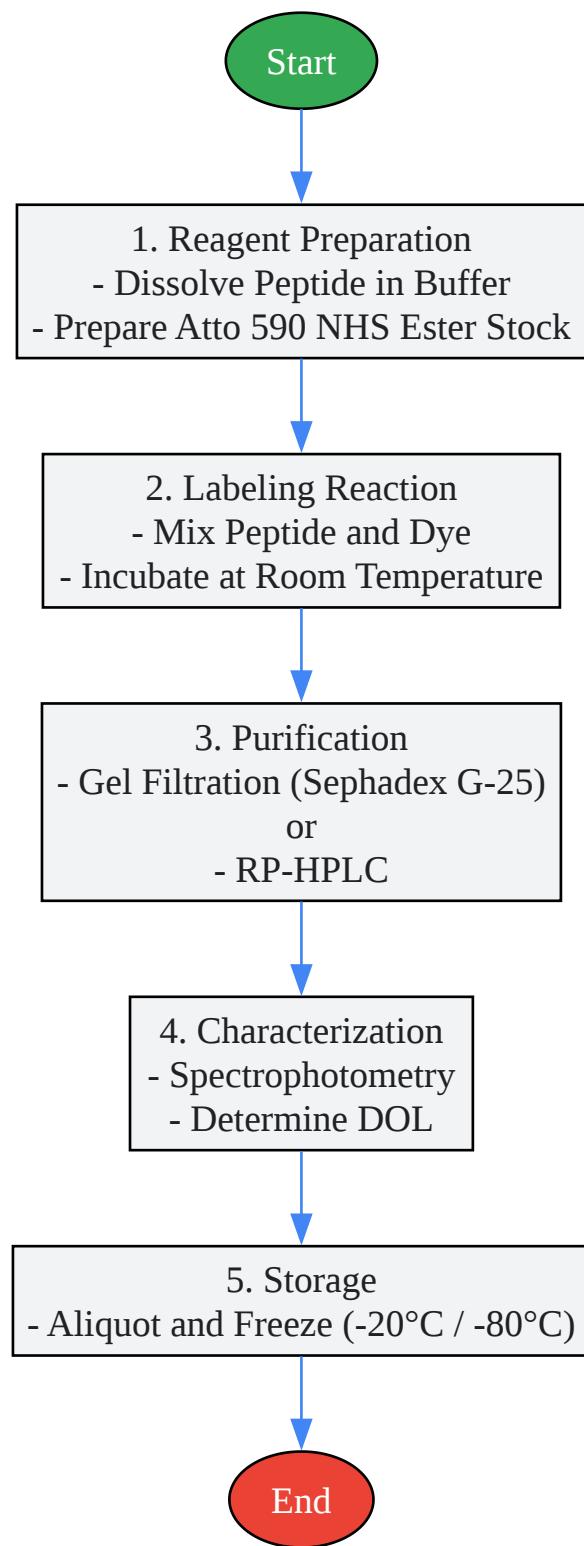
### Chemical Reaction of Atto 590 NHS Ester with a Peptide



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Caption: Covalent bond formation between a peptide's primary amine and **Atto 590 NHS ester**.

## Experimental Workflow for Peptide Labeling



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Caption: Step-by-step workflow for labeling peptides with **Atto 590 NHS ester**.

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